

Application Notes and Protocols for the Preparation of MSK-195 Stock Solutions

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Compound of Interest

Compound Name: MSK-195

Cat. No.: B1677548

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These application notes provide a detailed protocol for the preparation of stock solutions of **MSK-195**, a potent TRPV1 agonist. Accurate preparation of stock solutions is crucial for ensuring the reliability and reproducibility of experimental results in research and drug development. This document covers the essential information regarding the chemical properties of **MSK-195**, a step-by-step protocol for stock solution preparation, and recommendations for storage to maintain the integrity and activity of the compound.

Introduction to MSK-195

MSK-195 is a chemical compound identified as an effective agonist of the Transient Receptor Potential Vanilloid 1 (TRPV1) channel.^{[1][2]} The TRPV1 channel is a non-selective cation channel that plays a critical role in the detection and transduction of nociceptive stimuli, including heat and capsaicin. As a TRPV1 agonist, **MSK-195** is a valuable tool for studying the function of this channel in various physiological and pathological processes, including pain, inflammation, and sensory neuron function. Proper handling and preparation of **MSK-195** solutions are paramount for obtaining accurate and consistent experimental outcomes.

Quantitative Data for MSK-195

A summary of the key chemical and physical properties for **MSK-195** is presented in the table below for easy reference.

Property	Value	Notes
Molecular Formula	C ₂₈ H ₄₀ N ₂ O ₅	[2]
Molecular Weight	484.63 g/mol	Crucial for accurate molar concentration calculations.[2]
CAS Number	289902-82-5	[1][2]
Appearance	Not specified; typically a solid powder	Visual confirmation of compound integrity is recommended upon receipt.
Solubility	Soluble in DMSO	Dimethyl sulfoxide (DMSO) is a common solvent for creating initial high-concentration stock solutions.[1]
Storage (Powder)	-20°C for long-term storage	Protect from light and moisture to prevent degradation.[1]
Storage (Solvent)	-80°C	Aliquoting into single-use volumes is recommended to avoid repeated freeze-thaw cycles.[2]

Experimental Protocol: Preparation of a 10 mM MSK-195 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MSK-195** in Dimethyl Sulfoxide (DMSO). This concentrated stock solution can then be further diluted to desired working concentrations for various in vitro and in vivo experiments.

Materials and Equipment

- **MSK-195** powder
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes (e.g., 1.5 mL) or amber vials

- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Step-by-Step Procedure

- Preparation: Don appropriate PPE. Ensure the workspace, such as a laminar flow hood, is clean and sterile, especially if the stock solution will be used for cell-based assays.[3] Allow the **MSK-195** powder and DMSO to equilibrate to room temperature before use to prevent condensation.
- Calculation: Determine the mass of **MSK-195** powder required to prepare the desired volume of a 10 mM stock solution. The formula to use is: $\text{Mass (mg)} = \text{Desired Concentration (mol/L)} * \text{Molecular Weight (g/mol)} * \text{Volume (L)} * 1000$ [4]
 - For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} * 484.63 \text{ g/mol} * 0.001 \text{ L} * 1000 = 4.8463 \text{ mg}$
- Weighing the Compound: Carefully weigh the calculated mass of **MSK-195** powder using an analytical balance.[5] Tare the balance with a sterile microcentrifuge tube before adding the compound to ensure accuracy.
- Dissolution: Transfer the weighed **MSK-195** powder to the tared sterile microcentrifuge tube. [5] Add the calculated volume of DMSO to the tube. For the example above, add 1 mL of DMSO.
- Mixing: Cap the tube securely and vortex the solution for 1-2 minutes until the compound is completely dissolved.[5] Visually inspect the solution to ensure there are no visible particles. The solution should be clear. Gentle warming in a 37°C water bath can aid in the dissolution of some compounds, but it is important to first check the compound's stability information.[5]
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in

sterile microcentrifuge tubes.[3][5] Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation. Store the aliquots at -80°C for long-term storage, protected from light.[2] For short-term use within a week, aliquots can be stored at 4°C.[2]

Preparation of Working Solutions

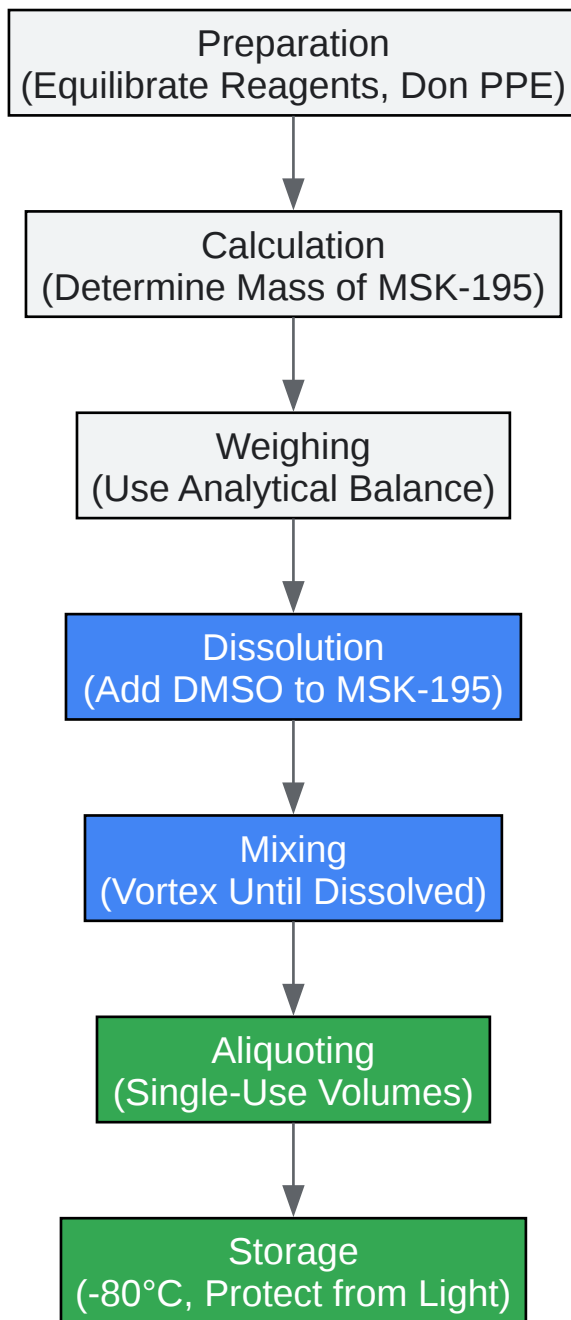
Working solutions are prepared by diluting the stock solution in the appropriate experimental buffer or cell culture medium to the final desired concentration.[3]

- Thawing: Thaw an aliquot of the **MSK-195** stock solution at room temperature.
- Serial Dilutions: Perform serial dilutions of the stock solution in your experimental medium to achieve the final concentrations. Ensure thorough mixing at each dilution step.[3]
- Vehicle Control: It is crucial to prepare a vehicle control by adding the same volume of DMSO used for the highest concentration of **MSK-195** to the experimental medium.[3] This allows for the distinction between the effects of the compound and the solvent. The final concentration of DMSO in cell-based assays should typically be kept below 0.1% to avoid solvent-induced cytotoxicity.[2]

Visualizations

Experimental Workflow for MSK-195 Stock Solution Preparation

Workflow for MSK-195 Stock Solution Preparation



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Caption: Workflow for preparing an **MSK-195** stock solution.

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